

Comparison of Friedelin Extraction Methods

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Friedelin

CAS No.: 559-74-0

Cat. No.: S528492

Get Quote

Extraction Method	Core Principle	Key Advantages	Limitations & Challenges	Key Performance Data
Soxhlet Extraction [1] [2]	Continuous cyclic washing of solid matrix with hot organic solvent.	High yield; simple equipment; high throughput [2].	Long extraction time; high temperature degrades heat-sensitive compounds; large solvent volume [1] [2].	Yield from <i>Q. cerris</i> cork: Up to 4.02 wt% with DCM [3]. Friedelin conc. in extract: ~26.0 wt% with DCM [3].
Supercritical Fluid Extraction (SFE) [1] [2] [3]	Uses supercritical CO ₂ as solvent; tunable density and solvation power.	Green process (no organic solvent residues); high selectivity; low thermal degradation [2] [3].	High initial equipment cost; high pressure operation; co-extraction of waxes [1] [3].	Yield from <i>Q. cerris</i> cork: 0.35 - 2.9 wt% [2]. Friedelin conc. in extract: 30.4 - 40.6 wt% (higher selectivity) [3].
Ultrasound-Assisted Extraction (UAE) [1]	Uses ultrasonic cavitation to disrupt cell walls and enhance mass transfer.	Reduced extraction time and solvent use; improved efficiency over maceration [1].	Optimization of parameters (power, time, temp.) required; potential for free	Specific quantitative data for Friedelin yield not available in search results.

Extraction Method	Core Principle	Key Advantages	Limitations & Challenges	Key Performance Data
			radical formation [1].	
Microwave-Assisted Extraction (MAE) [1]	Heats material internally via microwave energy, rupturing cells.	Very rapid heating and extraction; reduced solvent consumption [1].	Limited penetration depth; uneven heating possible; not all solvents absorb microwaves well [1].	Specific quantitative data for Friedelin yield not available in search results.
Alkaline Hydrolysis & Solvent Extraction [4]	Hydrolyzes and removes contaminants (e.g., from cork black condensate) before solvent extraction.	Effective for complex, fatty matrices; high purity achievable; straightforward scale-up [4].	Uses strong alkaline conditions; multiple steps involved [4].	Overall Friedelin yield: Up to 2.9% from black condensate. Final purity: Up to 96% [4].
Hairy Root Cultures with Elicitation [5]	Uses genetically transformed root cultures; production enhanced with elicitors like Salicylic Acid.	Independent of plant cultivation; controlled environment; sustainable and scalable bioproduction [5].	Requires advanced biotechnology setup; not an extraction from wild plant material [5].	Friedelin yield: 0.963 mg/g DW in hairy roots treated with 75 μ M Salicylic Acid (1.95-fold increase) [5].

Detailed Experimental Protocols

For your experimental design, here are detailed protocols for two high-performing methods:

Supercritical Fluid Extraction (SFE) of Friedelin from Cork

This protocol is adapted from studies on *Quercus cerris* cork [2] [3].

- **1. Raw Material Preparation:** Cork biomass should be dried and ground to a particle size of approximately 0.5-1.0 mm to increase surface area.
- **2. SFE Equipment Setup:** Use a commercial or lab-scale SFE system equipped with a CO₂ cylinder, a pump, a co-solvent pump (optional), a heated extraction vessel, and a separator.
- **3. Extraction Parameters:**
 - **Solvent:** Supercritical CO₂.
 - **Cosolvent:** 5-13% (v/v) Ethanol can be added to enhance the yield of moderately polar compounds [2].
 - **Temperature:** 40 - 60 °C [2] [3].
 - **Pressure:** 150 - 300 bar. Higher pressures generally increase yield by increasing solvent density [2] [3].
 - **CO₂ Flow Rate:** 0.5 - 2.0 kg/h (scale-dependent).
 - **Extraction Time:** 1 - 4 hours, or until the extract is exhausted.
- **4. Collection:** The extract is collected in the separator by reducing the pressure, causing the CO₂ to gasify and leaving the **Friedelin**-rich extract behind.
- **5. Analysis:** The extract can be analyzed and quantified using GC-MS or HPLC-MS [2].

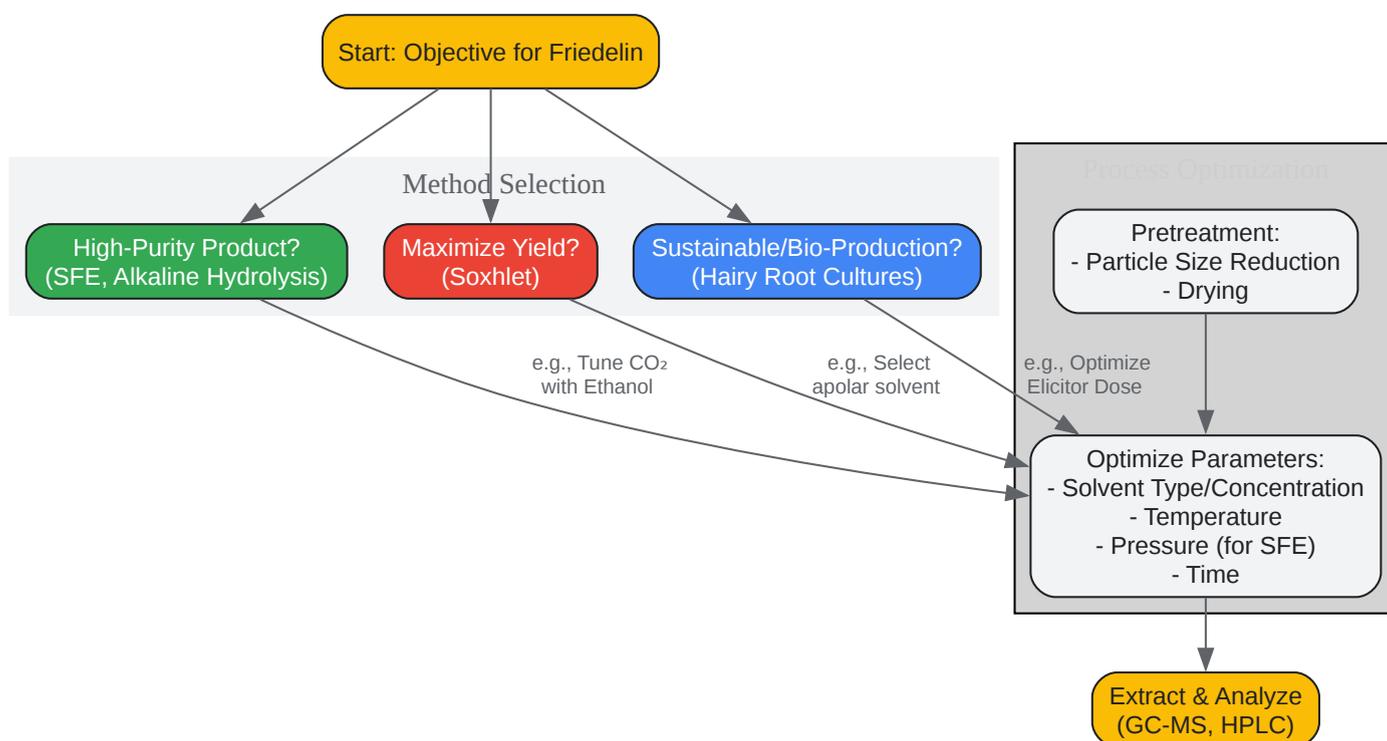
Enhanced Production in Hairy Root Cultures

This biotechnological protocol is based on work with *Cannabis sativa* [5].

- **1. Hairy Root Induction:**
 - Use petiole explants from sterile seedlings.
 - Infect explants with *Rhizobium rhizogenes* (e.g., ATCC 43057) culture.
 - Co-cultivate for 2-4 days in the dark.
 - Transfer to hormone-free B5 medium containing cefotaxime to eliminate bacteria, and incubate in the dark until hairy roots emerge.
- **2. Culture Maintenance:** Select single root clones and subculture them in liquid B5 medium in the dark at 25°C on an orbital shaker (150 rpm).
- **3. Elicitation Treatment:**
 - On day 8 of the culture cycle (during the late exponential phase), add a filter-sterilized solution of Salicylic Acid (SA) to the culture medium.
 - **Optimal Elicitor Concentration: 75 µM Salicylic Acid** [5].
- **4. Harvest:** Collect the hairy roots 4-8 days post-elicitation.
- **5. Extraction and Analysis:** Lyophilize and powder the roots. Extract triterpenoids with a suitable solvent (e.g., hexane or ethanol) via maceration or UAE. Quantify **Friedelin** and epifriedelanol using HPLC [5].

Practical Workflow and Selection Guide

To help visualize the decision process for selecting and optimizing a **Friedelin** extraction method, refer to the following workflow:



[Click to download full resolution via product page](#)

For industrial-scale production, **SFE** is the most promising green technology, while **alkaline hydrolysis** offers a robust and scalable route from cork industry by-products [4]. For fundamental research requiring a consistent and controlled biological system, **hairy root cultures** represent a cutting-edge alternative [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. : Structure, Biosynthesis, Friedelin , and Its Potential Health... Extraction [pmc.ncbi.nlm.nih.gov]
2. Total and friedelin extraction yields, and chemical similarity ... [sciencedirect.com]
3. Prospective pathway for a green and enhanced friedelin ... [sciencedirect.com]
4. EP2070906A1 - Extraction and purification of friedelin - Google Patents [patents.google.com]
5. Elicitation enhances the production of friedelin and ... [frontiersin.org]

To cite this document: Smolecule. [Comparison of Friedelin Extraction Methods]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b528492#friedelin-extraction-method-comparison>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com